

Unveiling the Hydrophile-Lipophile Balance of PEG-12 Cetostearyl Ether: A Technical Guide

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Compound of Interest

Compound Name: PEG 12 cetostearyl ether

Cat. No.: B3046859

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For researchers, scientists, and drug development professionals, understanding the physicochemical properties of excipients is paramount to formulating stable and effective delivery systems. This in-depth technical guide focuses on the Hydrophile-Lipophile Balance (HLB) value of PEG-12 Cetostearyl Ether, a nonionic surfactant crucial in the development of oil-in-water emulsions.

PEG-12 Cetostearyl Ether, known by its INCI name Cetareth-12, is a polyethylene glycol ether of cetearyl alcohol. The "12" in its name denotes the average number of repeating ethylene oxide units in the molecule. This structural feature is a key determinant of its surface-active properties and, consequently, its HLB value.

Physicochemical Properties and HLB Value

PEG-12 Cetostearyl Ether is a synthetic compound that functions as an emulsifier and wetting agent.^[1] It is a white, waxy solid at room temperature.^[2] Its molecular structure consists of a hydrophilic polyethylene glycol chain and a lipophilic cetostearyl alcohol tail. This amphipathic nature allows it to reduce the surface tension at the oil-water interface, thereby stabilizing emulsions.^{[1][3]}

The Hydrophile-Lipophile Balance (HLB) is an empirical scale used to select surfactants. For nonionic surfactants like PEG-12 Cetostearyl Ether, a higher HLB value indicates greater hydrophilicity.

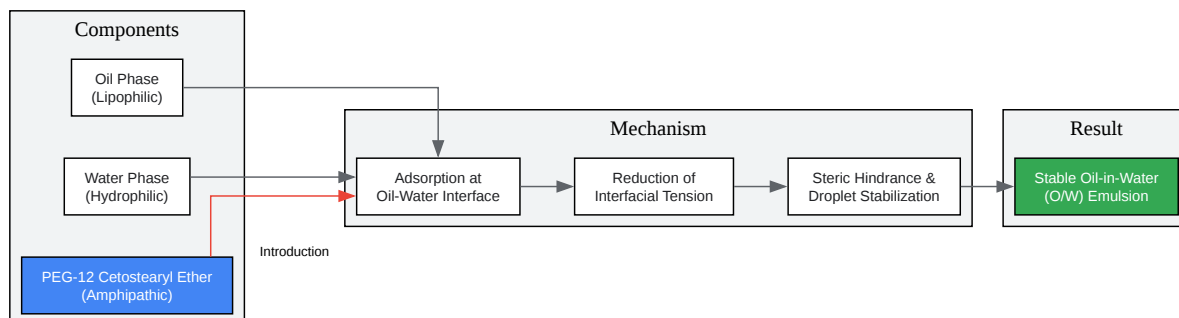
Property	Value	References
Chemical Name	Polyoxyethylene (12) Cetostearyl Ether	[4]
INCI Name	Ceteareth-12	[5]
CAS Number	68439-49-6	[4]
HLB Value	13.5	[1][3]
Emulsion Type	Oil-in-Water (O/W)	[1][3]
Physical Form	White, waxy solid	[2]

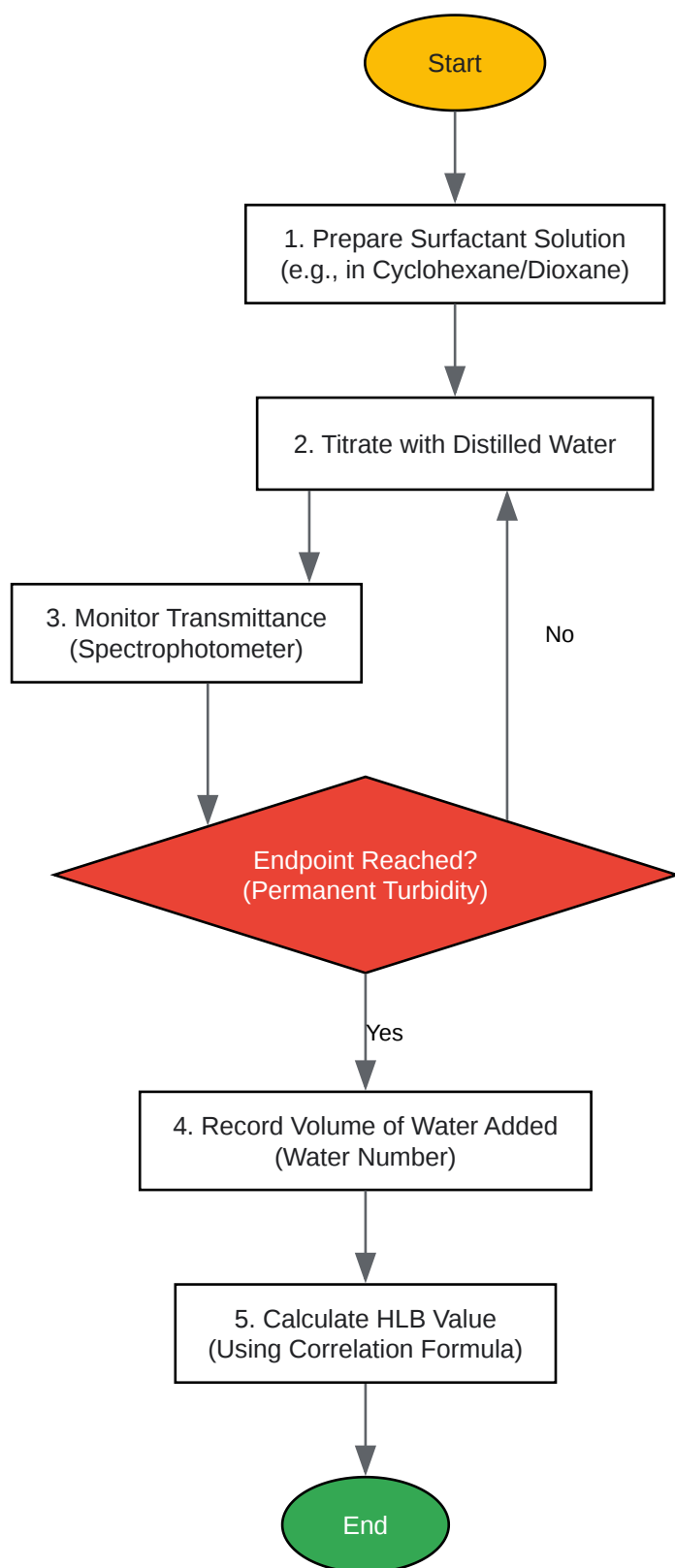
An HLB value of 13.5 firmly places PEG-12 Cetostearyl Ether in the category of water-soluble (hydrophilic) surfactants, making it an excellent choice for creating stable oil-in-water emulsions.[1][3] Such emulsions are common in pharmaceutical and cosmetic formulations like creams, lotions, and other topical drug delivery systems.[6][7]

The Role of PEG-12 Cetostearyl Ether in Formulations

As a high HLB emulsifier, PEG-12 Cetostearyl Ether is instrumental in dispersing oil droplets within a continuous aqueous phase.[1] This action prevents the coalescence of the oil droplets and subsequent phase separation, ensuring the homogeneity and stability of the final product. [2] In pharmaceutical formulations, this stability is critical for ensuring a consistent dosage and bioavailability of the active pharmaceutical ingredient (API).[8] Furthermore, its function as a wetting agent allows for better spreading of the formulation on the skin.[1]

Below is a diagram illustrating the logical relationship of PEG-12 Cetostearyl Ether's function as an emulsifier.





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